

An In-depth Technical Guide to 1-Octene: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Octene

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Octene, an alpha-olefin with the chemical formula C_8H_{16} , is a key building block in the chemical industry. Its terminal double bond imparts high reactivity, making it a valuable intermediate in the synthesis of a wide range of chemical products. This guide provides a comprehensive overview of **1-octene**, including its chemical identity, physicochemical properties, synthesis methodologies, significant chemical reactions, and analytical techniques, with a focus on information pertinent to research and development.

CAS Number: 111-66-0^[1] IUPAC Name: oct-1-ene^[1]

Physicochemical and Spectroscopic Data

A summary of the key physical and spectroscopic properties of **1-octene** is provided below for easy reference. This data is crucial for its handling, purification, and characterization in a laboratory setting.

Table 1: Physicochemical Properties of 1-Octene

Property	Value	Reference
Molecular Formula	C ₈ H ₁₆	[1]
Molar Mass	112.21 g/mol	
Density	0.715 g/cm ³ (at 20 °C)	[2]
Melting Point	-101.7 °C	[2]
Boiling Point	121.3 °C	[2]
Flash Point	21 °C (70 °F)	
Water Solubility	Insoluble	
Refractive Index	1.4087 (at 20 °C)	
Vapor Pressure	17.4 mmHg (at 20 °C)	

Table 2: Spectroscopic Data for 1-Octene

Spectroscopy	Peak Assignment and Description	Reference
^1H NMR	δ ~5.8 ppm (m, 1H, -CH=), δ ~4.9 ppm (m, 2H, =CH ₂), δ ~2.0 ppm (q, 2H, -CH ₂ -C=), δ ~1.3 ppm (m, 8H, -(CH ₂) ₄ -), δ ~0.9 ppm (t, 3H, -CH ₃)	[3]
^{13}C NMR	δ ~139.1 ppm (-CH=), δ ~114.2 ppm (=CH ₂), δ ~33.8 ppm (-CH ₂ -C=), δ ~31.8 ppm, δ ~29.1 ppm, δ ~28.9 ppm (- (CH ₂) ₄ -), δ ~22.6 ppm (-CH ₂ -CH ₃), δ ~14.1 ppm (-CH ₃)	[3][4][5][6]
FTIR (cm ⁻¹)	~3079 (=C-H stretch), ~2960-2850 (C-H stretch), ~1642 (C=C stretch), ~1465 (C-H bend), ~990 and ~910 (=C-H out-of-plane bend)	

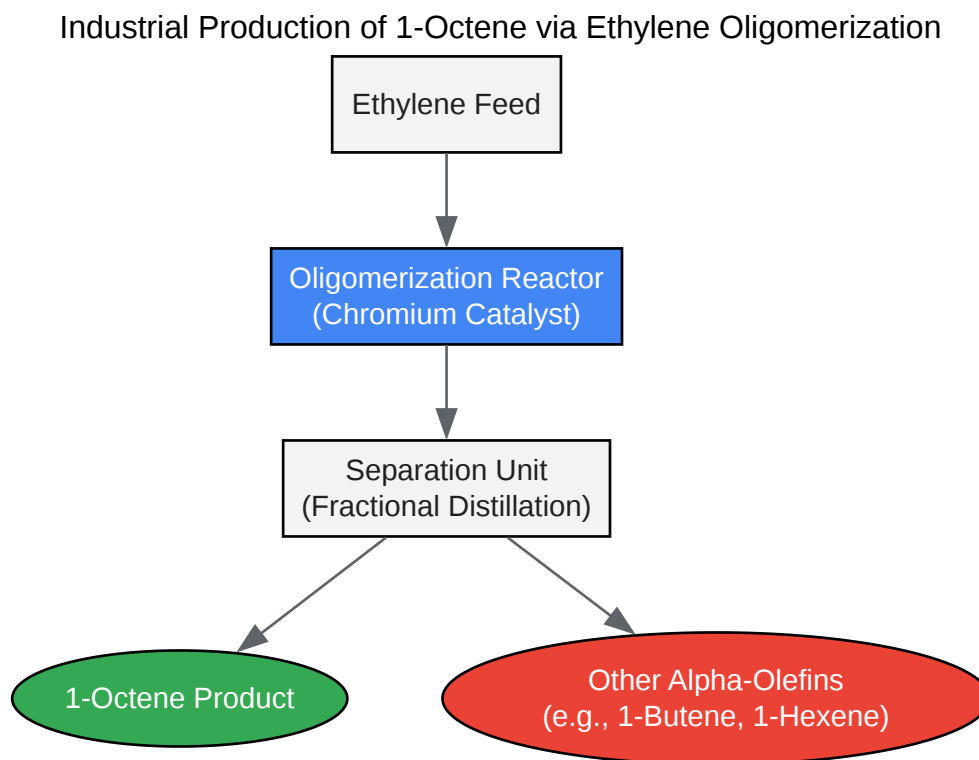
Synthesis of 1-Octene

1-Octene is produced on an industrial scale primarily through the oligomerization of ethylene. However, for laboratory-scale synthesis, other methods such as the dehydration of alcohols or the Wittig reaction are more common.

Industrial Production: Ethylene Oligomerization

The primary industrial route to **1-octene** is the catalytic oligomerization of ethylene. This process typically yields a range of linear alpha-olefins, from which **1-octene** is separated. More advanced methods, such as selective ethylene tetramerization, have been developed to increase the yield of **1-octene**.^[7]

The process generally involves feeding high-purity ethylene into a reactor containing a catalyst, often a chromium-based system, under controlled temperature and pressure. The resulting mixture of olefins is then fractionally distilled to isolate **1-octene**.



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Caption: A simplified workflow for the industrial production of **1-octene**.

Laboratory Synthesis: Dehydration of 1-Octanol

A common and practical laboratory method for the synthesis of **1-octene** is the acid-catalyzed dehydration of 1-octanol.

Experimental Protocol: Dehydration of 1-Octanol[8]

- Materials:
 - 1-Octanol
 - Concentrated phosphoric acid (85%)

- Anhydrous calcium chloride pellets
- 100-mL round-bottomed flask
- Vigreux fractionating column
- Distillation head with thermometer
- Condenser
- Receiving flask (e.g., a test tube cooled in an ice bath)
- Separatory funnel
- Heating mantle
- Procedure:
 - Place 1-octanol and a few boiling chips into the 100-mL round-bottomed flask.
 - Carefully add 5 mL of concentrated phosphoric acid to the flask and swirl to mix.
 - Assemble a fractional distillation apparatus. Wrap the Vigreux column and distillation head with aluminum foil to ensure the product distills over.
 - Heat the reaction mixture gently. The product, **1-octene**, will co-distill with water at a temperature lower than the boiling point of 1-octanol (195 °C). Collect the distillate in the cooled receiving flask.
 - Transfer the distillate to a separatory funnel. The **1-octene** will form the upper layer.
 - Wash the organic layer with water to remove any remaining acid.
 - Separate the layers and transfer the organic layer (**1-octene**) to a clean, dry flask.
 - Dry the **1-octene** over anhydrous calcium chloride pellets for 10-15 minutes.
 - Decant or filter the dried **1-octene** to obtain the purified product.

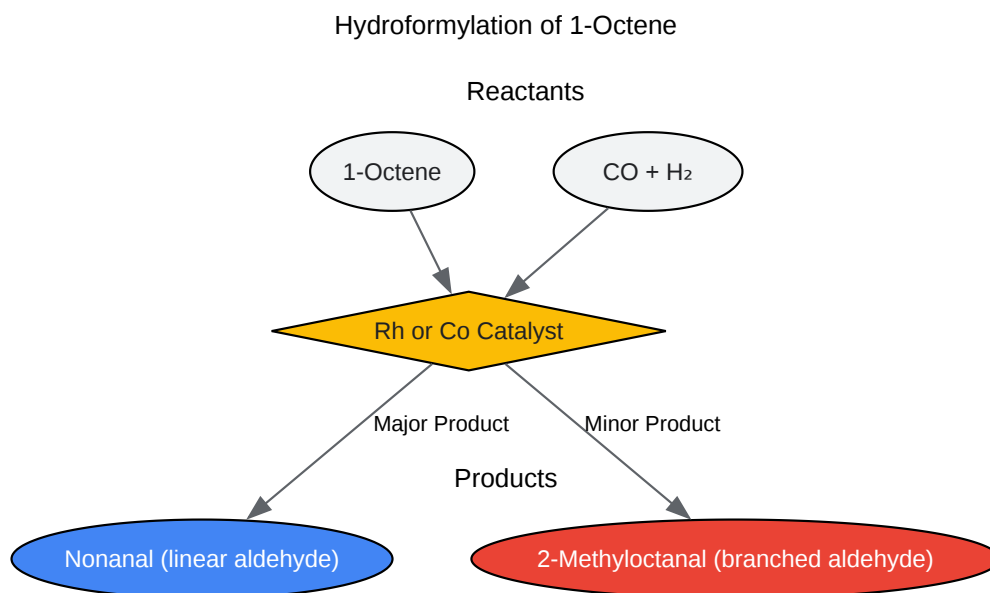
- Characterize the product using techniques such as GC-MS, NMR, and IR spectroscopy to confirm its identity and purity.

Key Chemical Reactions of 1-Octene

The terminal double bond in **1-octene** is the site of its reactivity, allowing for a variety of addition reactions that are fundamental in organic synthesis.

Hydroformylation (Oxo Process)

Hydroformylation is a significant industrial reaction of **1-octene**, where carbon monoxide and hydrogen are added across the double bond in the presence of a catalyst (typically cobalt or rhodium-based) to produce C₉ aldehydes, primarily nonanal.^{[9][10]} Nonanal is a valuable intermediate for the production of plasticizers, detergents, and lubricants.



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Caption: Reaction scheme for the hydroformylation of **1-octene**.

Experimental Protocol: Laboratory-Scale Hydroformylation[7][11]

- Materials:
 - **1-Octene**
 - Rhodium-based catalyst (e.g., $[\text{Rh}(\text{acac})(\text{CO})_2]$)
 - Ligand (e.g., a phosphine ligand)
 - Solvent (e.g., toluene or a carbon dioxide-expanded liquid)
 - Syngas (a mixture of CO and H_2)
 - High-pressure autoclave reactor equipped with a stirrer and temperature and pressure controls
- Procedure:
 - Charge the autoclave with the rhodium catalyst, ligand, and solvent under an inert atmosphere.
 - Add the desired amount of **1-octene** to the reactor.
 - Seal the reactor and purge with syngas.
 - Pressurize the reactor with syngas to the desired pressure (e.g., 40 bar).
 - Heat the reactor to the reaction temperature (e.g., 140 °C) with stirring.
 - Monitor the reaction progress by taking samples and analyzing them by GC.
 - After the reaction is complete, cool the reactor to room temperature and carefully vent the excess pressure.
 - The product mixture can be analyzed by GC-MS and NMR to determine the conversion and selectivity. The product can be purified by distillation.

Analytical and Purification Techniques

Analytical Methods

- **Gas Chromatography-Mass Spectrometry (GC-MS):** GC-MS is a powerful technique for identifying and quantifying **1-octene** and its reaction products. The retention time in the GC provides information on the compound's boiling point and polarity, while the mass spectrum gives its molecular weight and fragmentation pattern, allowing for structural elucidation.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR are indispensable for the structural confirmation of **1-octene**. The chemical shifts and coupling patterns provide detailed information about the connectivity of atoms in the molecule.
- **Fourier-Transform Infrared (FTIR) Spectroscopy:** FTIR is used to identify the functional groups present in a molecule. For **1-octene**, characteristic peaks for the C=C double bond and the vinylic C-H bonds are readily observed.

Purification Methods

- **Distillation:** Due to its relatively low boiling point, fractional distillation is an effective method for purifying **1-octene** from higher-boiling starting materials (like 1-octanol) or byproducts.^[8] Azeotropic distillation may be necessary to separate it from close-boiling impurities like octane.^[12]

Applications in Research and Drug Development

While **1-octene**'s primary use is in the polymer industry, its reactivity makes it a useful starting material in organic synthesis for the construction of more complex molecules. In the context of drug development, **1-octene** can be used to introduce an eight-carbon linear chain into a molecule. The terminal alkene can be functionalized in numerous ways, such as through epoxidation, dihydroxylation, or ozonolysis, to create a variety of intermediates for the synthesis of complex target molecules.

Conclusion

1-Octene is a versatile and reactive chemical intermediate with significant industrial importance. For researchers and scientists, a thorough understanding of its properties, synthesis, and reactivity is essential for its effective use in the laboratory. The detailed

information and protocols provided in this guide serve as a valuable resource for those working with **1-octene** in a research and development capacity.

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References

- 1. 1-OCTENE(111-66-0) 1H NMR spectrum [chemicalbook.com]
- 2. US5262015A - Separation of octene-1 from its isomers by azeotropic and extractive distillation - Google Patents [patents.google.com]
- 3. researchgate.net [researchgate.net]
- 4. pubs.acs.org [pubs.acs.org]
- 5. 1-OCTENE(111-66-0) 13C NMR spectrum [chemicalbook.com]
- 6. spectrabase.com [spectrabase.com]
- 7. "Solventless" continuous flow homogeneous hydroformylation of 1-octene. | Semantic Scholar [semanticscholar.org]
- 8. docsity.com [docsity.com]
- 9. researchgate.net [researchgate.net]
- 10. A Greener Higher Olefin Hydroformylation Process (Chapter 8) - Green Catalysis and Reaction Engineering [cambridge.org]
- 11. "Solventless" continuous flow homogeneous hydroformylation of 1-octene - Dalton Transactions (RSC Publishing) [pubs.rsc.org]
- 12. US5382330A - Separation of 1-octene from octane by azeotropic distillation - Google Patents [patents.google.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Octene: Properties, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094956#cas-number-and-iupac-name-for-1-octene]

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